

Comparative toxicity studies of 2-ethylhexyl-containing compounds

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Compound of Interest

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A Comparative Guide to the Toxicology of 2-Ethylhexyl-Containing Compounds for Researchers and Drug Development Professionals

Abstract

The 2-ethylhexyl (2-EH) carbon chain is a structural feature of numerous high-production-volume chemicals, from phthalate plasticizers like Di(2-ethylhexyl) phthalate (DEHP) to acrylate monomers and organophosphate flame retardants. While the 2-EH moiety imparts desirable lipophilic properties, its presence in varied chemical structures results in a wide spectrum of toxicological profiles. This guide provides a comparative analysis of the toxicity of key 2-EH-containing compounds, including DEHP, 2-Ethylhexyl Acrylate (2-EHA), and 2-Ethylhexyl Diphenyl Phosphate (EHDPP). We delve into their distinct mechanisms of action, focusing on endocrine disruption and oxidative stress, and present standardized protocols for their assessment. This document is intended to equip researchers, scientists, and drug development professionals with the objective data and methodological frameworks necessary to make informed decisions regarding material selection, risk assessment, and the development of safer alternatives.

Introduction: The Double-Edged Sword of the 2-Ethylhexyl Moiety

The 2-ethylhexyl group is an eight-carbon branched alkyl chain prized for its ability to confer flexibility, durability, and lipophilicity to a vast array of materials. Its utility has led to its incorporation into compounds spanning multiple chemical classes. However, this ubiquity is paralleled by growing concerns over the bioactivity and potential toxicity of these substances. The metabolic fate of the 2-ethylhexyl group often involves enzymatic oxidation, leading to metabolites that can possess significantly different, and often greater, biological activity than the parent compound.[1]

This guide moves beyond a singular focus on DEHP, the most notorious 2-EH compound, to provide a holistic, comparative perspective. Understanding the toxicological distinctions between a phthalate ester, an acrylate monomer, and a phosphate ester—all sharing the 2-EH feature—is critical for accurate risk assessment. We will explore how the core chemical structure dictates the primary toxicological insult, be it the receptor-mediated endocrine disruption of phthalates, the irritant and sensitizing properties of acrylates, or the unique enzymatic and cellular stress pathways triggered by organophosphates.

Profiles of Key 2-Ethylhexyl-Containing Compounds

Di(2-ethylhexyl) phthalate (DEHP): The Endocrine-Disrupting Benchmark

DEHP is the archetypal 2-EH-containing toxicant, used for decades to soften PVC plastics in products ranging from medical devices to consumer goods.[1] Its toxicity is not primarily from the parent diester but from its metabolites. In vivo, ubiquitous lipases hydrolyze DEHP into Mono-(2-ethylhexyl) phthalate (MEHP), which is the primary active toxicant.[1][2] MEHP undergoes further oxidation to form secondary metabolites like mono(2-ethyl-5-hydroxyhexyl) phthalate (5-OH-MEHP) and mono(2-ethyl-5-oxohexyl) phthalate (5-oxo-MEHP), which are often used as biomarkers for exposure.[1][3] The primary toxicological concerns for DEHP and its metabolites are reproductive and developmental effects, driven by their ability to interfere with hormonal signaling.[3][4]

2-Ethylhexyl Acrylate (2-EHA): A Localized Irritant and Sensitizer

Unlike DEHP, 2-EHA is a reactive monomer used in the synthesis of polymers for adhesives, coatings, and textiles.[5][6] Its toxicity profile is dominated by local effects at the point of contact. It is a known skin, eye, and respiratory tract irritant.[7][8] A key concern is its potential to act as a skin sensitizer, capable of causing allergic contact dermatitis upon repeated exposure.[7][9] While its acute systemic toxicity is low, chronic irritation from high-dose exposure in animal studies has been linked to tumor formation at the site of application, a mechanism distinct from the systemic, receptor-mediated pathways of DEHP.[6]

2-Ethylhexyl Diphenyl Phosphate (EHDPP): An Organophosphate with Diverse Effects

EHDPP is an organophosphate ester used as a flame retardant and plasticizer.[10][11] Its toxicological profile reflects its organophosphate nature. Studies have shown EHDPP to be cytotoxic, with a lethal concentration 50 (LC50) of $50 \pm 11 \mu\text{M}$ in chicken embryonic hepatocytes.[10] It can induce oxidative stress and pyroptosis (a form of inflammatory cell death) in lung tissue.[11] Furthermore, as an organophosphate, it has been shown to inhibit serum cholinesterase activity.[12] Recent studies in zebrafish larvae also point to cardiotoxicity and disruption of glucose and lipid metabolism as key concerns.[13]

Comparative Toxicological Analysis

The following tables summarize key toxicological endpoints, providing a quantitative basis for comparison. It is crucial to recognize that different testing methodologies and species can influence these values.

Table 1: Comparative Acute Toxicity

Compound	Species	Route	LD50 Value	Reference(s)
Di(2-ethylhexyl) phthalate (DEHP)	Rat	Oral	~20-30 g/kg	[14]
2-Ethylhexyl Acrylate (2-EHA)	Rat	Oral	4.4 - 12.8 g/kg	[7]
2-Ethylhexyl Diphenyl Phosphate (EHDPP)	Rat	Oral	>2 g/kg (No mortality)	[12]
Di-n-butyl phthalate (DBP)	Rat	Oral	8 - 20 g/kg	[15]

Causality Insight: The data indicates a generally low acute toxicity for these compounds via the oral route. The primary health concerns arise from repeated or chronic exposure, where mechanistic toxicities like endocrine disruption or organ-specific damage manifest.

Table 2: Comparative Genotoxicity and Carcinogenicity

Compound	Genotoxicity (In Vitro/In Vivo)	Carcinogenicity Classification	Reference(s)
Di(2-ethylhexyl) phthalate (DEHP)	Generally negative in standard assays	IARC Group 2B: Possibly carcinogenic to humans (based on rodent liver tumors)	[16][17]
2-Ethylhexyl Acrylate (2-EHA)	Not considered genotoxic	IARC Group 3: Not classifiable as to its carcinogenicity to humans	[6][7][18]
2-Ethylhexyl Diphenyl Phosphate (EHDPP)	Limited data available	Not classified	[10][12]

Causality Insight: DEHP's carcinogenicity in rodents is linked to peroxisome proliferation, a mechanism to which humans are considered less sensitive.[16][17] This highlights the importance of mechanistic understanding for cross-species extrapolation. 2-EHA's tumorigenic potential in some animal studies is considered secondary to chronic irritation rather than a direct genotoxic effect.[6]

Table 3: Key Systemic and Mechanistic Toxicities

Compound	Primary Target Organs	Key Mechanistic Toxicity	Reference(s)
Di(2-ethylhexyl) phthalate (DEHP)	Testis, Liver, Kidney, Ovary	Endocrine Disruption (Anti-androgenic), Oxidative Stress	[17][19][20]
2-Ethylhexyl Acrylate (2-EHA)	Skin, Respiratory Tract	Irritation, Sensitization	[5][7][8]
2-Ethylhexyl Diphenyl Phosphate (EHDPP)	Liver, Lung, Heart (developmental)	Oxidative Stress, Pyroptosis, Cholinesterase Inhibition	[10][11][12][13]
Di-isononyl phthalate (DINP)	Liver, Kidney	Weaker Endocrine Disruptor than DEHP	[21][22]

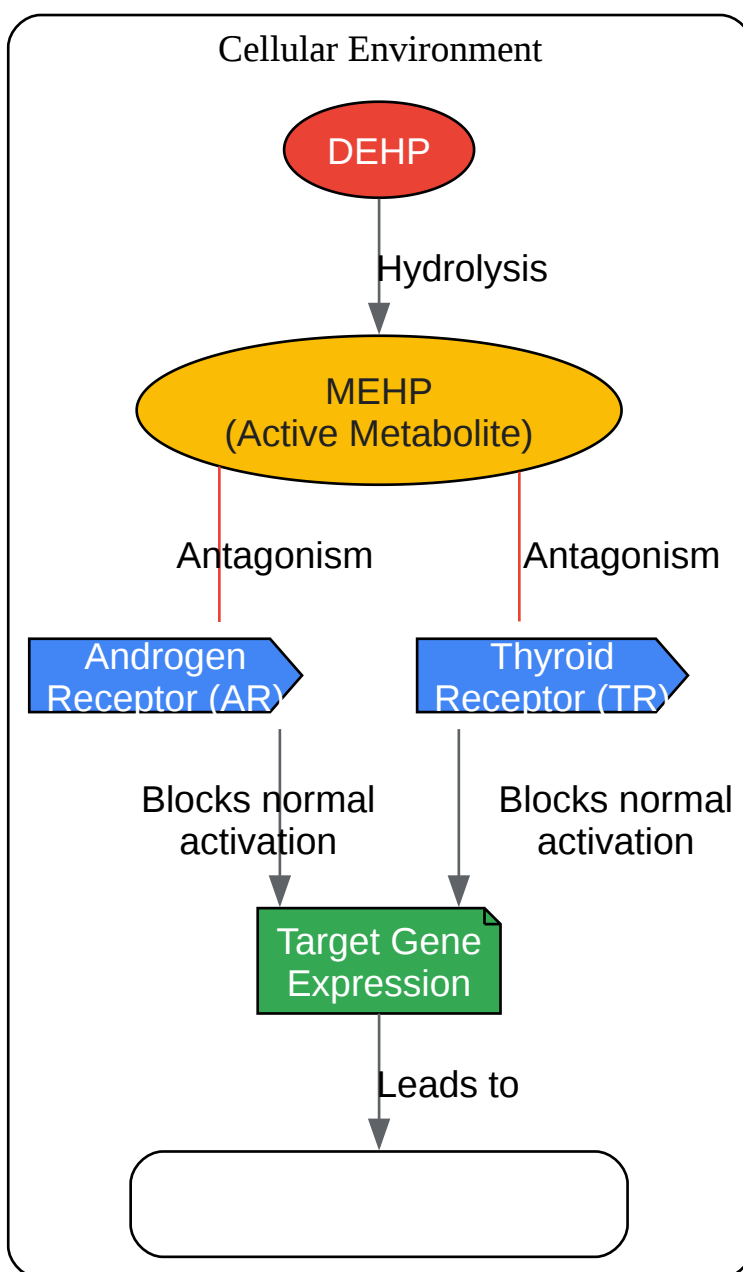
Key Mechanistic Pathways

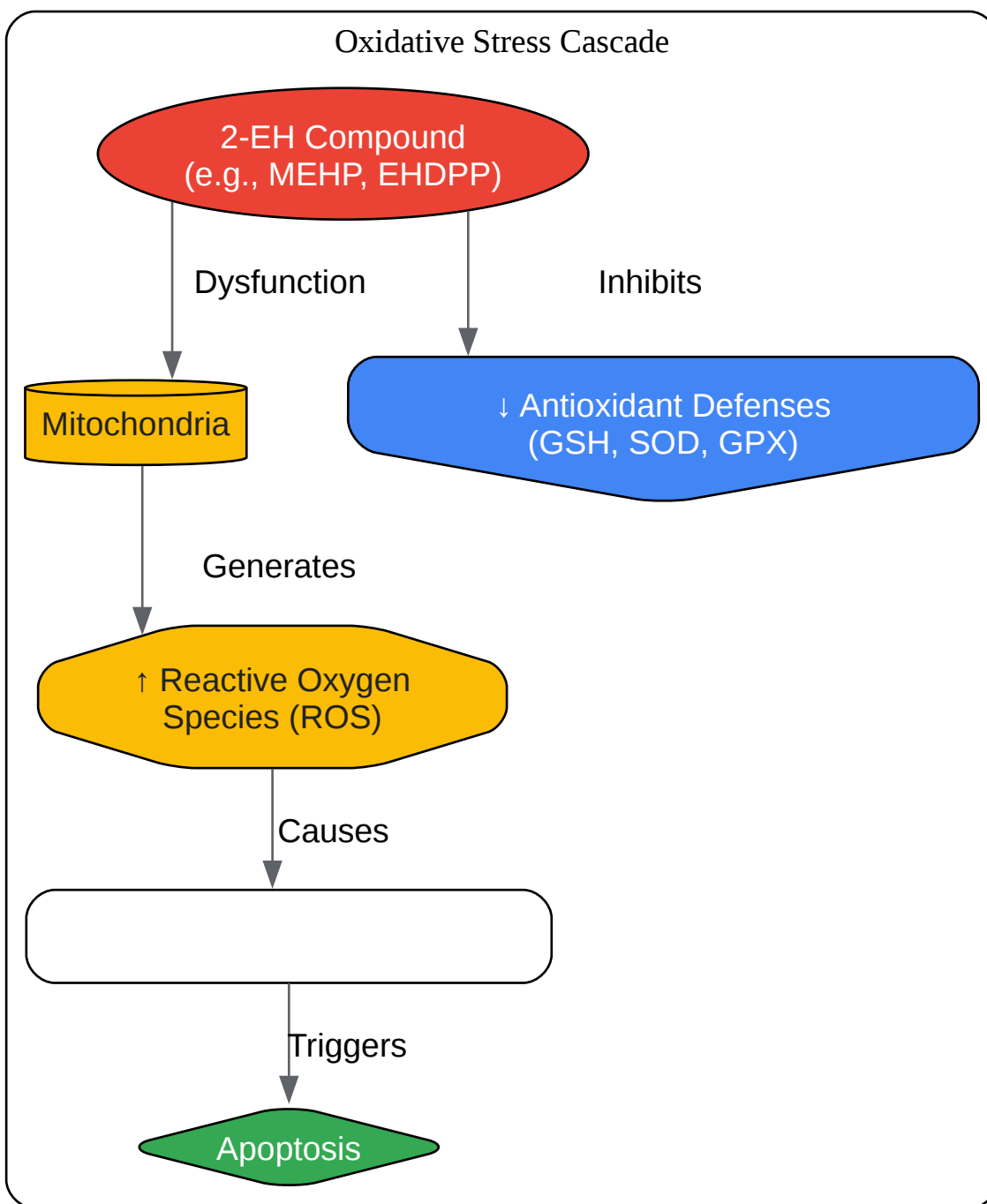
Understanding the underlying molecular pathways is essential for predicting toxicity and developing safer alternatives.

Endocrine Disruption by Phthalates

DEHP and its active metabolite MEHP are well-established endocrine-disrupting chemicals (EDCs).[1][23] Their primary mechanism involves interference with steroid hormone signaling. They can act as antagonists at the Androgen Receptor (AR) and Thyroid Hormone Receptor (TR), disrupting male reproductive development and thyroid function.[3][24][25] Some studies also suggest interactions with the Progesterone Receptor (PR).[4] This disruption of hormonal

balance is the root cause of the testicular atrophy and reproductive dysfunction seen in animal studies.[19]





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Caption: Oxidative Stress Induction Pathway.

Standardized Experimental Protocols for Comparative Assessment

To ensure data comparability, standardized protocols are essential. The following are validated, self-contained methodologies for assessing key toxicological endpoints.

Protocol: In Vitro Cytotoxicity Assessment via MTT Assay

This protocol determines the concentration at which a compound reduces the viability of a cultured cell line, providing a quantitative measure of cytotoxicity (IC₅₀).

- **Causality & Rationale:** The MTT assay is chosen for its reliability and high-throughput nature. It measures mitochondrial reductase activity in living cells, which is a robust indicator of cell viability. The choice of cell line is critical; for instance, HaCaT keratinocytes are used for assessing skin toxicity, while HepG2 liver cells are used for hepatotoxicity. [26] Methodology:
- **Cell Seeding:** Plate cells (e.g., HaCaT, HepG2) in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours at 37°C, 5% CO₂.
- **Compound Exposure:** Prepare serial dilutions of the 2-EH test compounds in appropriate cell culture medium. Replace the existing medium with the compound-containing medium. Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., doxorubicin). Incubate for 24, 48, or 72 hours.
- **MTT Addition:** Remove the treatment medium. Add 100 µL of fresh medium and 20 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.
- **Solubilization:** Discard the MTT solution. Add 150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.
- **Analysis:** Calculate cell viability as a percentage relative to the vehicle control. Plot the results on a dose-response curve to determine the IC₅₀ value.

Protocol: In Vitro Endocrine Activity via Luciferase Reporter Gene Assay

This assay quantifies the ability of a compound to activate or inhibit hormone receptor signaling pathways.

- **Causality & Rationale:** This is a direct, mechanistic assay for endocrine disruption. It uses cells engineered to express a hormone receptor (e.g., AR) and a reporter gene (luciferase) linked to a hormone-responsive promoter. A change in light output directly correlates with receptor activation or antagonism, providing high specificity and sensitivity. [24]

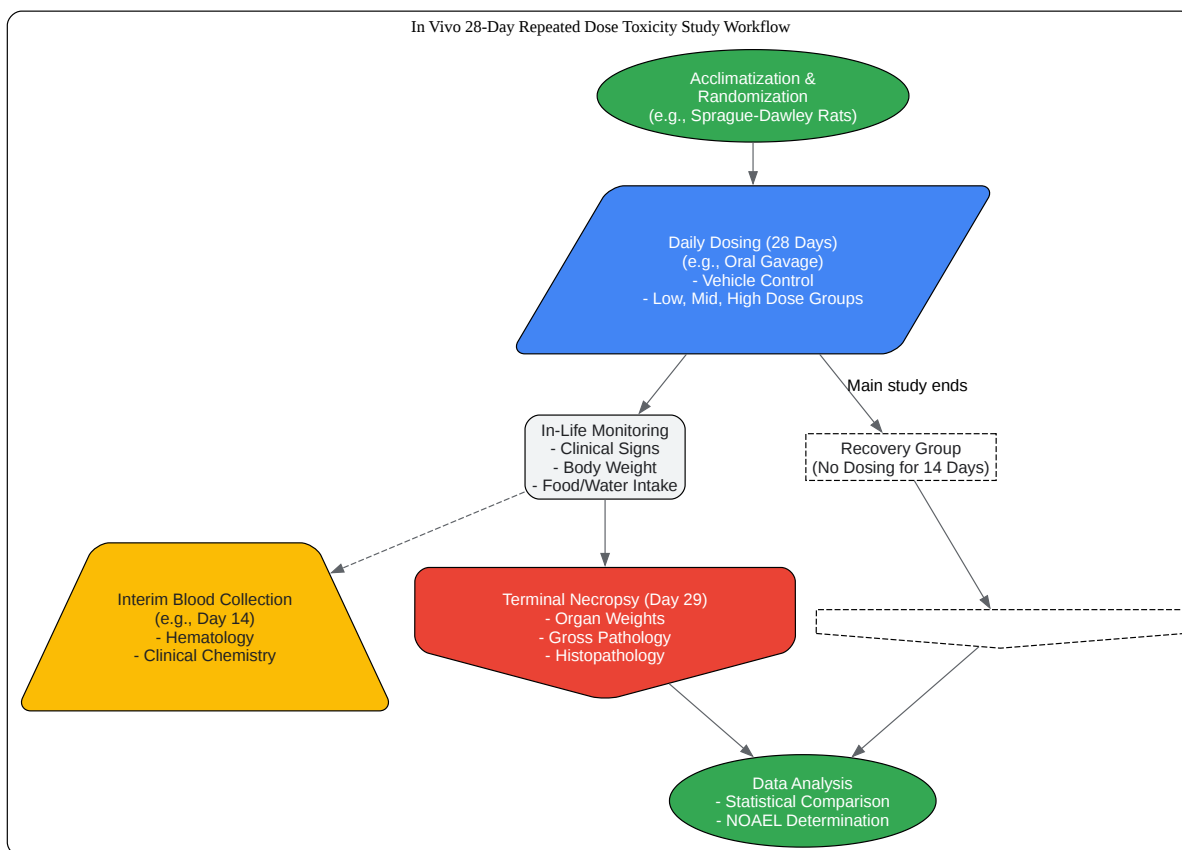
Methodology:

- **Cell Transfection (if not a stable cell line):** Co-transfect host cells (e.g., HEK293) with two plasmids: one expressing the hormone receptor of interest (e.g., human AR) and a second containing a luciferase reporter gene driven by an androgen-responsive promoter.
- **Cell Seeding:** Plate the transfected cells in a 96-well plate and allow them to attach overnight.
- **Compound Exposure:**
 - **Agonist Mode:** Treat cells with serial dilutions of the test compound.
 - **Antagonist Mode:** Treat cells with a known receptor agonist (e.g., dihydrotestosterone for AR) combined with serial dilutions of the test compound. Include appropriate controls. Incubate for 24 hours.
- **Cell Lysis:** Lyse the cells using a suitable lysis buffer.
- **Luminometry:** Add luciferase substrate to the cell lysate and immediately measure the luminescent signal using a luminometer.
- **Analysis:** Normalize luciferase activity to a co-transfected control (e.g., β -galactosidase) or total protein content. For agonist mode, calculate the EC₅₀ (concentration for 50% maximal activation). For antagonist mode, calculate the IC₅₀ (concentration for 50% inhibition of the agonist response). [24]

Workflow: In Vivo Sub-chronic Toxicity Assessment (Rodent Model)

This workflow outlines a standardized approach, often following guidelines like OECD TG 407, to assess toxicity after repeated exposure.

- **Causality & Rationale:** In vivo studies are crucial for understanding systemic toxicity, identifying target organs, and establishing safe exposure levels (NOAEL - No Observed Adverse Effect Level). The 28-day duration provides insight into toxicity from repeated exposure, and the inclusion of a recovery group assesses the reversibility of observed effects. [\[12\]](#)[\[18\]](#)



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Caption: Workflow for a 28-Day In Vivo Toxicity Study.

Conclusion and Future Perspectives

The 2-ethylhexyl chemical scaffold is associated with a wide range of toxicological outcomes dictated by the larger molecular structure.

- DEHP remains a significant concern due to its potent endocrine-disrupting activities, primarily mediated by its metabolite MEHP.
- 2-EHA presents a more localized hazard profile, with irritation and sensitization being the primary endpoints of concern.
- EHDPP exhibits a distinct organophosphate toxicity profile, including cytotoxicity, oxidative stress, and potential cardiotoxicity.

This comparative guide underscores a critical principle in toxicology: a shared structural moiety does not imply identical hazard. For professionals in research and drug development, this necessitates a nuanced, compound-specific approach to risk assessment. While safer alternatives to DEHP, such as Di(2-ethylhexyl) terephthalate (DEHTP) and various citrates, are emerging, they are not without their own data gaps and potential for bioactivity. [25][27][28] Future research must prioritize not only direct toxicological comparisons but also a deeper understanding of the metabolic pathways and structure-activity relationships that drive the toxicity of this ubiquitous chemical class.

References

- Organophosphate Ester, 2-Ethylhexyl Diphenyl Phosphate (EHDPP), Elicits Cytotoxic and Transcriptomic Effects in Chicken Embryonic Hepatocytes and Its Biotransformation Profile Compared to Humans. Environmental Science & Technology. [\[Link\]](#)
- Toxicological assessment of phthalates and their alternatives using human keratinocytes. Toxicology Letters. [\[Link\]](#)
- 2-Ethylhexyl acrylate. Danish Environmental Protection Agency. [\[Link\]](#)
- Product Stewardship Summary - 2-Ethylhexyl acrylate. Ashland. [\[Link\]](#)

- 2-Ethylhexyl diphenyl phosphate induces lung oxidative stress and pyroptosis in chicks. *Ecotoxicology and Environmental Safety*. [\[Link\]](#)
- First Insight into the Formation of In Vivo Transformation Products of 2-Ethylhexyl diphenyl phosphate in Zebrafish and Prediction of Their Potential Toxicities. *Environmental Science & Technology*. [\[Link\]](#)
- Di(2-ethylhexyl) phthalate and diethyl phthalate disrupt lipid metabolism, reduce fecundity and shortens lifespan of *Caenorhabditis elegans*. *Chemosphere*. [\[Link\]](#)
- A review of alternatives to di (2-ethylhexyl) phthalate-containing medical devices in the neonatal intensive care unit. *Journal of Perinatology*. [\[Link\]](#)
- Endocrine disruption: In silico perspectives of interactions of di-(2-ethylhexyl)phthalate and its five major metabolites with progesterone receptor. *Journal of Applied Toxicology*. [\[Link\]](#)
- 2-Ethylhexyl Acrylate Safety Data Sheet. The Dow Chemical Company. [\[Link\]](#)
- Effects of 2-ethylhexyl diphenyl phosphate exposure on the glucolipid metabolism and cardiac developmental toxicity in larval zebrafish based on transcriptomic analysis. *Aquatic Toxicology*. [\[Link\]](#)
- Comparison of in vitro hormone activities of selected phthalates using reporter gene assays. *Toxicology Letters*. [\[Link\]](#)
- Endocrine Disruption: Structural Interactions of Androgen Receptor against Di(2-ethylhexyl) Phthalate and Its Metabolites. *International Journal of Molecular Sciences*. [\[Link\]](#)
- Exposure Levels and Health Risks of Phthalate Alternatives: A Urinary Metabolite Study. *Environmental Science & Technology*. [\[Link\]](#)
- 2-Ethylhexyl phosphates - Draft evaluation statement. Australian Industrial Chemicals Introduction Scheme (AICIS). [\[Link\]](#)
- Questions and answers about phthalate plasticisers. German Federal Institute for Risk Assessment (BfR). [\[Link\]](#)

- Mono-(2-Ethylhexyl) Phthalate Induces Oxidative Stress and Inhibits Growth of Mouse Ovarian Antral Follicles. *Biology of Reproduction*. [\[Link\]](#)
- Role of oxidative stress in germ cell apoptosis induced by di(2-ethylhexyl)phthalate. *Biochemical Journal*. [\[Link\]](#)
- Phthalate substitutes in humans: DINCH and DEHTP-Metabolites. German Environmental Specimen Bank. [\[Link\]](#)
- Selected 2-ethylhexyl esters: Human health tier II assessment. Australian National Industrial Chemicals Notification and Assessment Scheme (NICNAS). [\[Link\]](#)
- Mono-(2-ethylhexyl) phthalate induces oxidative stress and inhibits growth of mouse ovarian antral follicles. *Biology of Reproduction*. [\[Link\]](#)
- A Systematic Literature Review of Reproductive Toxicological Studies on Phthalates. *Medicina*. [\[Link\]](#)
- ICSC 0478 - 2-ETHYLHEXYL ACRYLATE. International Labour Organization. [\[Link\]](#)
- A review of alternatives to di (2-ethylhexyl) phthalate-containing medical devices in the neonatal intensive care unit. *ResearchGate*. [\[Link\]](#)
- In vivo studies on the mechanism of di(2-ethylhexyl)phthalate carcinogenesis. *Toxicology and Industrial Health*. [\[Link\]](#)
- Comparative Effects of Di-(2-ethylhexyl)phthalate and Di-(2-ethylhexyl)terephthalate Metabolites on Thyroid Receptors: In Vitro and In Silico Studies. *International Journal of Molecular Sciences*. [\[Link\]](#)
- NIEHS Report on the In Vivo Repeat Dose Biological Potency Study of 2-Ethylhexyl Diphenyl Phosphate (CASRN 1241-94-7) in Male Sprague Dawley Rats. National Institute of Environmental Health Sciences. [\[Link\]](#)
- Effects of Di-(2-Ethylhexyl) Phthalate on Oxidative Stress and Lipid Metabolism in Livers of Male *Xenopus tropicalis*. *Journal of Environmental and Analytical Toxicology*. [\[Link\]](#)

- Endocrine-disrupting Chemicals: Review of Toxicological Mechanisms Using Molecular Pathway Analysis. Journal of Cancer Prevention. [[Link](#)]
- Toxic effects of phthalates on in vitro cellular models: A systematic review and meta-analysis (2014-2024). ResearchGate. [[Link](#)]
- Toxic Effects of Di-2-ethylhexyl Phthalate: An Overview. BioMed Research International. [[Link](#)]
- The role of oxidative stress in DNA damage in pancreatic β cells induced by di-(2-ethylhexyl) phthalate. Environmental Pollution. [[Link](#)]
- Prioritizing Phthalate Esters (PAEs) using experimental in vitro/vivo toxicity assays and computational in silico approaches. ResearchGate. [[Link](#)]
- Stereoselectivity and the potential endocrine disrupting activity of di-(2-ethylhexyl)phthalate (DEHP) against human progesterone receptor: a computational perspective. Journal of Applied Toxicology. [[Link](#)]
- Identification of phthalate mixture exposure targets in the human and mouse ovary in vitro. Toxicology and Applied Pharmacology. [[Link](#)]
- Inhibition of di(2-ethylhexyl) phthalate (DEHP)-induced endocrine disruption by co-treatment of vitamins C and E and their mechanism of action. Toxicology Mechanisms and Methods. [[Link](#)]
- Phthalates and Their Impacts on Human Health. Healthcare (Basel). [[Link](#)]
- Toxicity Review for Di-n-butyl Phthalate (Dibutyl Phthalate or DBP). U.S. Consumer Product Safety Commission. [[Link](#)]
- Update of the risk assessment of di-butylphthalate (DBP), butyl-benzyl-phthalate (BBP), bis(2-ethylhexyl)phthalate (DEHP), di-isononylphthalate (DINP) and di-isodecylphthalate (DIDP) for use in food contact materials. EFSA Journal. [[Link](#)]
- CHEMICAL MEETING THE CRITERIA FOR LISTING. California Office of Environmental Health Hazard Assessment (OEHHA). [[Link](#)]

- Toxicological Profile for Di(2-Ethylhexyl)Phthalate (DEHP). Agency for Toxic Substances and Disease Registry (ATSDR). [[Link](#)]
- EFSA: Updated risk assessment of five phthalates. Food Packaging Forum. [[Link](#)]
- Long-term exposure to di(2-ethylhexyl) phthalate, diisononyl phthalate, and a mixture of phthalates alters estrous cyclicity and/or impairs gestational index and birth rate in mice. Toxicological Sciences. [[Link](#)]

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Sources

- 1. Endocrine disruption: In silico perspectives of interactions of di-(2-ethylhexyl)phthalate and its five major metabolites with progesterone receptor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Mono-(2-Ethylhexyl) Phthalate Induces Oxidative Stress and Inhibits Growth of Mouse Ovarian Antral Follicles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Stereoselectivity and the potential endocrine disrupting activity of di-(2-ethylhexyl)phthalate (DEHP) against human progesterone receptor: a computational perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [ashland.com](https://www.ashland.com) [[ashland.com](https://www.ashland.com)]
- 6. [arkema.com](https://www.arkema.com) [[arkema.com](https://www.arkema.com)]
- 7. 2-Ethylhexyl acrylate, Toxicological Evaluation and Limit Values for 2-Ethylhexyl acrylate, Propylene carbonate, Quaternary ammonium compounds, Triglycidyl isocyanurate, and Tripropyleneglycol diacrylate [www2.mst.dk]
- 8. ICSC 0478 - 2-ETHYLHEXYL ACRYLATE [[chemicalsafety.ilo.org](https://www.cercl.org/chemicalsafety/ilo/)]
- 9. [data.nts.gov](https://www.data.nts.gov) [[data.nts.gov](https://www.data.nts.gov)]
- 10. pubs.acs.org [pubs.acs.org]
- 11. 2-Ethylhexyl diphenyl phosphate induces lung oxidative stress and pyroptosis in chicks - PubMed [pubmed.ncbi.nlm.nih.gov]

- [12. NIEHS Report on the In Vivo Repeat Dose Biological Potency Study of 2-Ethylhexyl Diphenyl Phosphate \(CASRN 1241-94-7\) in Male Sprague Dawley \(Hsd:Sprague Dawley® SD®\) Rats \(Gavage Studies\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [13. Effects of 2-ethylhexyl diphenyl phosphate exposure on the glucolipid metabolism and cardiac developmental toxicity in larval zebrafish based on transcriptomic analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Phthalates and Their Impacts on Human Health - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. cpsc.gov \[cpsc.gov\]](#)
- [16. In vivo studies on the mechanism of di\(2-ethylhexyl\)phthalate carcinogenesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Toxic Effects of Di-2-ethylhexyl Phthalate: An Overview - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. industrialchemicals.gov.au \[industrialchemicals.gov.au\]](#)
- [19. Role of oxidative stress in germ cell apoptosis induced by di\(2-ethylhexyl\)phthalate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Inhibition of di\(2-ethylhexyl\) phthalate \(DEHP\)-induced endocrine disruption by co-treatment of vitamins C and E and their mechanism of action - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Long-term exposure to di\(2-ethylhexyl\) phthalate, diisononyl phthalate, and a mixture of phthalates alters estrous cyclicity and/or impairs gestational index and birth rate in mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. Endocrine-disrupting Chemicals: Review of Toxicological Mechanisms Using Molecular Pathway Analysis \[jcpjournal.org\]](#)
- [24. Comparison of in vitro hormone activities of selected phthalates using reporter gene assays - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. Comparative Effects of Di-\(2-ethylhexyl\)phthalate and Di-\(2-ethylhexyl\)terephthalate Metabolites on Thyroid Receptors: In Vitro and In Silico Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [26. Toxicological assessment of phthalates and their alternatives using human keratinocytes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [27. A review of alternatives to di \(2-ethylhexyl\) phthalate-containing medical devices in the neonatal intensive care unit - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. Phthalate substitutes in humans: DINCH and DEHTP-Metabolites – German Environmental Specimen Bank \[umweltprobenbank.de\]](#)

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